

Essential Safety and Operational Protocols for Handling SRI-31142

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Compound of Interest

Compound Name: SRI-31142

Cat. No.: B15616481

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This document provides crucial safety and logistical information for the handling and disposal of **SRI-31142**, a potent, brain-penetrant allosteric inhibitor of the dopamine transporter (DAT). [1][2] Researchers, scientists, and drug development professionals should adhere to these guidelines to ensure personal safety and proper experimental conduct.

Chemical and Physical Properties

A summary of the known quantitative data for **SRI-31142** is presented below. Due to the limited availability of a specific Safety Data Sheet (SDS), some data is not available (N/A).

Property	Value
Molecular Formula	C ₂₉ H ₂₄ N ₆
Molar Mass	456.54 g/mol
CAS Number	1940118-04-6
Ki for DAT	1.9 nM
Storage	Store at -20°C for up to 1 month or at -80°C for up to 6 months.

Hazard Identification and Personal Protective Equipment (PPE)

While a specific hazard profile for **SRI-31142** is not fully established, its potent bioactivity as a dopamine transporter inhibitor necessitates cautious handling.[1][2] Assume the compound is harmful if swallowed, causes skin irritation, and may cause eye irritation.[3] The primary routes of exposure include inhalation, ingestion, and skin or eye contact.[3]

Recommended Personal Protective Equipment (PPE):

- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) are mandatory. Always wash hands thoroughly with soap and water after handling.[3][4]
- **Eye and Face Protection:** Wear safety glasses with side shields or goggles to protect against splashes.[4]
- **Skin and Body Protection:** A standard laboratory coat must be worn. For procedures with a higher risk of spillage, consider additional protective clothing.[4]
- **Respiratory Protection:** Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation risk. If a fume hood is not available or if generating aerosols, a NIOSH/MSHA-approved respirator may be necessary.[4][5]

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for safely handling **SRI-31142** from receipt to disposal. Adherence to this workflow is critical for minimizing exposure risk.



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Caption: Standard operating procedure for handling **SRI-31142**.

Spill and Emergency Procedures

Spill: In the event of a spill, ensure the area is well-ventilated. For a powder spill, cover with a plastic sheet to prevent aerosolization before cleaning.[4] Use an inert absorbent material for liquid spills. All contaminated materials should be placed in a sealed container for proper disposal.

First Aid:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open.[3] Seek medical attention.
- **Skin Contact:** Wash the affected area thoroughly with soap and water. Remove contaminated clothing.[3]
- **Inhalation:** Move to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[3]
- **Ingestion:** Do not induce vomiting. Give one or two glasses of water to drink and get medical attention.[3]

Disposal Plan

All waste materials containing **SRI-31142**, including empty containers, contaminated PPE, and experimental waste, must be treated as hazardous chemical waste. Dispose of this material in accordance with local, state, and federal regulations.[3] Do not dispose of it down the drain or in regular trash. Collect all waste in clearly labeled, sealed containers.

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- To cite this document: BenchChem. [Essential Safety and Operational Protocols for Handling SRI-31142]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15616481/docs#essential-safety-and-operational-protocols-for-handling-sri-31142>]

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